

Assessing the Biodegradability of Octanoic Acid Triethanolamine Salt: A Comparative Guide

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Compound of Interest

Compound Name: Octanoic acid triethanolamine salt

Cat. No.: B1654422

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For Researchers, Scientists, and Drug Development Professionals

The environmental fate of chemical compounds is a critical consideration in modern product development and formulation. This guide provides a comparative assessment of the biodegradability of **octanoic acid triethanolamine salt**, a substance commonly used in various industrial applications, including cosmetics and metalworking fluids. By examining its constituent components and comparing them to alternative surfactants, this document offers a comprehensive overview supported by experimental data and standardized protocols.

Executive Summary

Octanoic acid triethanolamine salt is formed by the neutralization of octanoic acid with triethanolamine. While direct biodegradability data for the salt is not readily available in the reviewed literature, extensive information exists for its individual components. Both octanoic acid and triethanolamine are considered to be readily biodegradable. This suggests that the salt, upon dissociation in an aqueous environment, will likely undergo rapid and complete biodegradation. This guide places this inferred biodegradability in context by comparing it with other commonly used surfactants, providing a valuable resource for formulation decisions where environmental impact is a key consideration.

Data Presentation

Table 1: Biodegradability of Octanoic Acid Triethanolamine Salt Components

Component	Test Method	Inoculum	Duration	Biodegradation	Classification
Triethanolamine	OECD 301E	Activated Sludge	19 days	96%	Readily Biodegradable
Municipal Activated Sludge	Activated Sludge	1-5 days	Complete Degradation	Readily Biodegradable	
Octanoic Acid	Theoretical Oxygen Demand	Activated Sludge	24 hours	32.8% of ThOD	Biodegradable
Theoretical BOD	Domestic Sewage	2-30 days	43-64% of ThBOD	Biodegradable	

Table 2: Comparative Biodegradability of Alternative Surfactants

Surfactant	Test Method	Biodegradation	Classification
Cocamidopropyl Betaine	OECD 301	>60% in 28 days	Readily Biodegradable[1][2]
Sodium Lauroyl Sarcosinate	Not Specified	Breaks down in 5-10 days	Readily Biodegradable[3][4][5]
Ethanolamine Oleate	Not Specified	Not Specified	Readily Biodegradable[6]
Fatty Amine Derivatives	OECD Ready Biodegradability Tests	Variable	Some are readily biodegradable, but testing can be challenging[7]

Experimental Protocols

The data presented in this guide are primarily based on standardized methods for assessing the ready biodegradability of chemicals, as established by the Organisation for Economic Co-operation and Development (OECD). The most relevant of these is the OECD 301 series of tests.

OECD 301: Ready Biodegradability

This series of six test methods is designed to screen chemicals for their potential for rapid and ultimate biodegradation in an aerobic aqueous medium.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge, sewage effluent, or surface water) and incubated under aerobic conditions in the dark or diffuse light for 28 days. The degradation of the test substance is followed by measuring parameters such as the disappearance of Dissolved Organic Carbon (DOC), oxygen consumption, or the evolution of carbon dioxide.

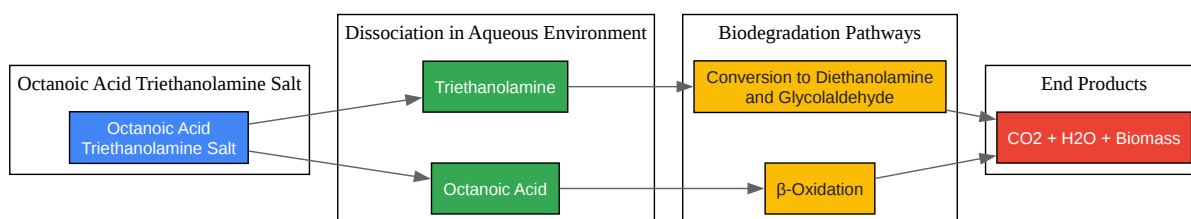
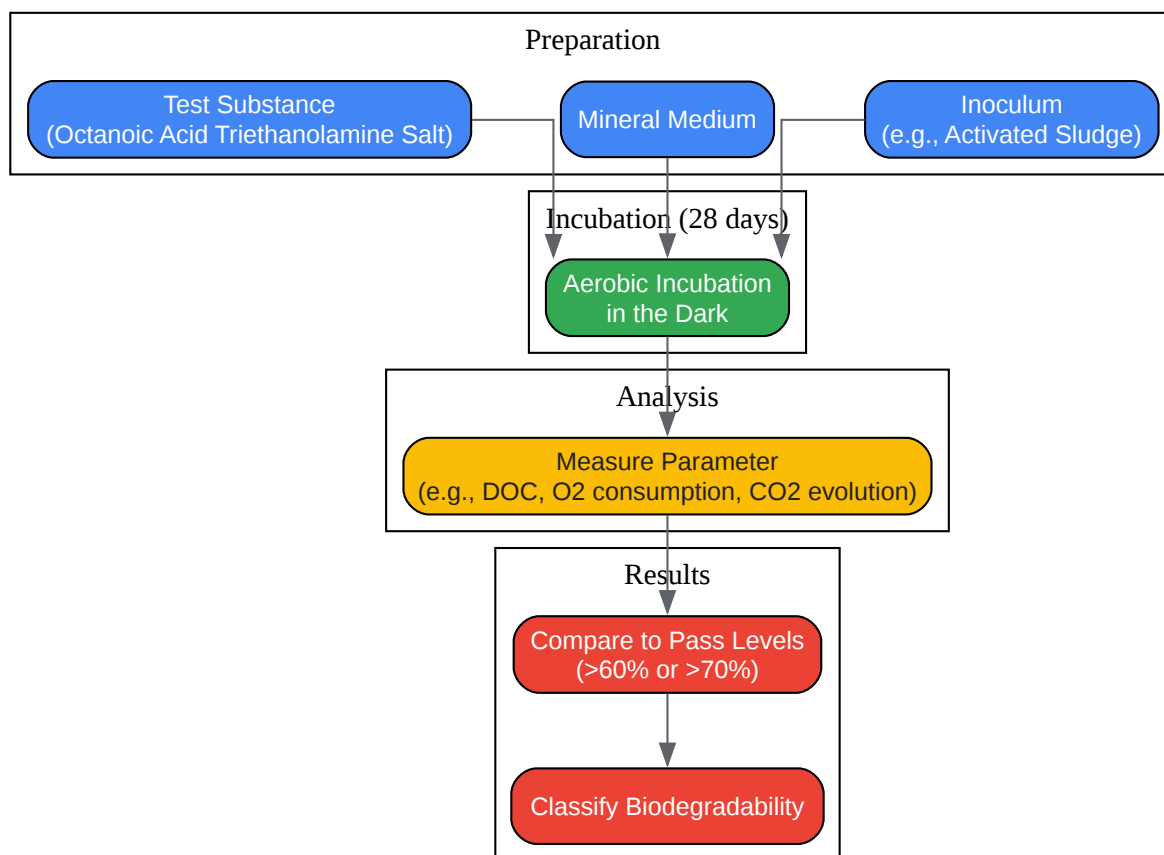
Pass Criteria: A substance is considered "readily biodegradable" if it meets the following criteria within a 10-day window during the 28-day test period:

- DOC Removal: $\geq 70\%$
- Oxygen Consumption or CO₂ Evolution: $\geq 60\%$ of the theoretical maximum

Common Methods within OECD 301:

- OECD 301 A (DOC Die-Away): Measures the removal of dissolved organic carbon.
- OECD 301 B (CO₂ Evolution Test): Quantifies the carbon dioxide produced during biodegradation.
- OECD 301 D (Closed Bottle Test): Measures the consumption of dissolved oxygen.
- OECD 301 F (Manometric Respirometry Test): Measures oxygen uptake in a closed respirometer.

Mandatory Visualizations



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